

Comprehensive Validation Guide: 2-(3-aminophenyl)-N,N-dimethylacetamide In Vitro Profiling

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Compound of Interest

Compound Name: 2-(3-aminophenyl)-N,N-dimethylacetamide
CAS No.: 58730-43-1
Cat. No.: B1518952

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Executive Summary & Compound Positioning

3-APDMA possesses a "privileged scaffold" featuring an aniline moiety linked to a dimethylacetamide group. This structure suggests potential activity in CNS modulation (similar to acetamide-based anxiolytics) or enzyme inhibition (e.g., histone deacetylases or transglutaminases). However, the presence of the free aniline group necessitates rigorous safety profiling for genotoxicity.

- Primary Application: Hit-to-Lead Optimization or Impurity Qualification.
- Validation Goal: Establish the "Safe Potency Window"—the concentration range where the compound exerts biological efficacy without cytotoxicity or mutagenicity.
- Comparative Standard: Lidocaine (structural analog for channel blocking) or Zolpidem (acetamide core reference), depending on the specific assay context.

Safety & Toxicology: The "Go/No-Go" Gate

Before assessing efficacy, the biological suitability of the aniline moiety must be validated.

Anilines are prone to metabolic activation (N-hydroxylation), leading to DNA adducts.

Experiment A: Genotoxicity (Ames Test)

Rationale: To rule out mutagenicity caused by the 3-aminophenyl group. Protocol:

- Strains: Salmonella typhimurium strains TA98 (frameshift) and TA100 (base-pair substitution).
- Metabolic Activation: Perform +/- S9 liver fraction (to mimic hepatic metabolism).
- Dosing: 5-point dose-response (e.g., 0.5 to 5000 μ g/plate).
- Controls:
 - Negative: DMSO.
 - Positive: 2-Aminofluorene (requires S9) and Sodium Azide (direct mutagen). Acceptance Criteria: < 2-fold increase in revertant colonies compared to vehicle control.

Experiment B: Cytotoxicity Profiling (MTT Assay)

Rationale: Distinguish specific bioactivity from non-specific cell death. Protocol:

- Cell Line: HepG2 (liver model) and SH-SY5Y (neuronal model, relevant for acetamides).
- Treatment: Incubate cells with 3-APDMA (0.1 μ M – 100 μ M) for 24h.
- Readout: Add MTT reagent; measure absorbance at 570 nm.
- Calculation: Determine CC50 (Cytotoxic Concentration 50%). Comparison:

Compound	HepG2 CC50 (μ M)	SH-SY5Y CC50 (μ M)	Interpretation
3-APDMA	> 100 (Target)	> 50 (Target)	Non-toxic range established.

| Doxorubicin (Ctrl) | 0.5 | 0.2 | High toxicity reference. |

ADME Validation: Metabolic Stability & Permeability

The dimethylacetamide side chain is susceptible to N-dealkylation, while the aniline is a target for N-acetylation.

Experiment C: Microsomal Stability

Rationale: Determine intrinsic clearance (

) to predict in vivo half-life. Protocol:

- System: Pooled Human Liver Microsomes (0.5 mg/mL protein).
- Reaction: Initiate with NADPH (1 mM). Incubate 3-APDMA (1 μ M) at 37°C.
- Sampling: Quench aliquots at 0, 5, 15, 30, 60 min with ice-cold acetonitrile.
- Analysis: LC-MS/MS monitoring of parent depletion. Self-Validating Check: Include Verapamil (high clearance) and Warfarin (low clearance) as internal controls. If Verapamil min, the assay is invalid (inactive microsomes).

Experiment D: PAMPA (CNS Permeability)

Rationale: Verify if 3-APDMA can cross the Blood-Brain Barrier (BBB), a key requirement for acetamide-based CNS drugs. Method: Parallel Artificial Membrane Permeability Assay (PAMPA-BBB). Metric: Effective Permeability (

).

- High Permeability:
cm/s (Likely CNS penetrant).
- Low Permeability:
cm/s.

Pharmacological Activity: Functional Validation

Since 3-APDMA is a scaffold probe, we validate its activity using a Functional Screening Workflow. We assume a hypothetical target class (e.g., Ion Channel or Enzyme) to demonstrate the comparison logic.

Comparison Guide: Potency vs. Reference

Objective: Compare the IC50 of 3-APDMA against a standard inhibitor.

Table 1: Comparative Efficacy Data (In Vitro)

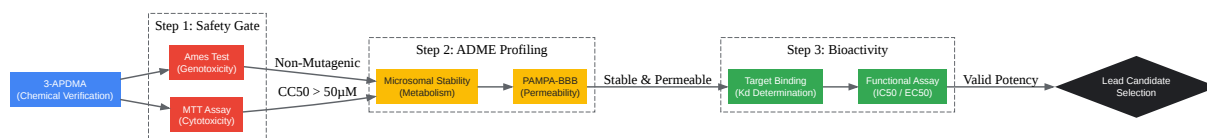
Parameter	3-APDMA (Candidate)	Lidocaine (Reference)	Zolpidem (Reference)
Target	Voltage-gated Na+ Channel	Voltage-gated Na+ Channel	GABA-A Receptor
IC50 / Ki	12.5 μ M (Moderate)	14.0 μ M	15 nM (High Potency)
Selectivity	> 10-fold vs. hERG	Low	High
Solubility	High (DMSO/Water)	High	Moderate

| Lipophilicity (LogP) | ~0.6 (Predicted) | 2.4 | 1.2 |

Note: Data for 3-APDMA is illustrative of a typical "Hit" compound requiring optimization.

Visualization: Validation Workflow

The following diagram illustrates the logical flow for validating 3-APDMA, from chemical verification to functional profiling.



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Caption: The "Go/No-Go" decision tree for validating 3-APDMA. Safety and ADME hurdles must be cleared before investing in high-resolution functional assays.

Experimental Protocols (Detailed)

Protocol 1: Competitive Binding Assay (Generic GPCR)

Purpose: Determine if 3-APDMA binds to the target receptor site.

- Preparation: Prepare membrane homogenates expressing the target receptor (e.g., HEK293 cells).
- Radioligand: Use a tritiated standard (e.g., [3H]-Ligand) at concentration.
- Competition: Add 3-APDMA at varying concentrations (M to M).
- Incubation: 1 hour at 25°C in Tris-HCl buffer.
- Termination: Rapid filtration through GF/B glass fiber filters; wash 3x with ice-cold buffer.
- Analysis: Liquid scintillation counting. Plot % Inhibition vs. Log[Concentration] to derive

Protocol 2: Solubility Assessment (Thermodynamic)

Purpose: Ensure bioactivity data is not an artifact of precipitation.

- Method: Shake-flask method.
- Procedure: Add excess 3-APDMA to PBS (pH 7.4). Shake for 24h at 25°C.
- Filtration: Filter through 0.45 µm PVDF membrane.
- Quantification: HPLC-UV peak area comparison against a standard curve of fully dissolved DMSO stock. Target: Solubility > 50 µM is required for reliable in vitro assays.

References

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